

Structural Analysis of Deoxyuridine Monophosphate: A Technical Guide

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Compound of Interest

Compound Name: *Dapump*
CAS No.: 79821-52-6
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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Deoxyuridine monophosphate (dUMP), a central molecule in nucleotide metabolism, plays a pivotal role as the immediate precursor for the biosynthesis of deoxythymidine monophosphate (dTMP), an essential component of DNA. The structural integrity and conformational dynamics of dUMP are critical for its recognition and processing by enzymes, most notably thymidylate synthase, a key target in cancer chemotherapy. This technical guide provides a comprehensive structural analysis of dUMP, detailing its molecular geometry, physicochemical properties, and the primary analytical techniques employed for its characterization. Detailed experimental protocols for X-ray crystallography, Nuclear Magnetic Resonance (NMR) spectroscopy, and Mass Spectrometry (MS) are provided, alongside a summary of key structural data. Furthermore, this guide visualizes the metabolic pathways involving dUMP, offering a complete resource for researchers in drug development and molecular biology.

Introduction

Deoxyuridine monophosphate (dUMP) is a deoxyribonucleotide composed of a deoxyribose sugar, a uracil nucleobase, and a single phosphate group. Its significance in cellular metabolism stems from its role as the substrate for thymidylate synthase (TS), the enzyme responsible for the de novo synthesis of dTMP.^{[1][2]} This reaction is the sole intracellular source of thymidylate, making it a critical step for DNA replication and repair. Consequently, the structural elucidation of dUMP is paramount for understanding its interaction with TS and for the rational design of inhibitors that target this vital pathway. This guide delves into the structural characteristics of dUMP and the methodologies used to investigate them.

Molecular Structure and Properties

The chemical structure of dUMP consists of a pyrimidine ring (uracil) linked to a deoxyribose sugar via a β -N1-glycosidic bond, with a phosphate group esterified to the 5' hydroxyl group of the sugar.

Chemical Formula: $C_9H_{13}N_2O_8P$ ^[3]

Molecular Weight: 308.18 g/mol ^[3]

Key Structural Parameters

Precise bond lengths and angles define the three-dimensional conformation of dUMP, influencing its interaction with enzymatic active sites. The following table summarizes key structural data obtained from crystallographic studies.

Bond/Angle	Atoms Involved	Value (Å or °)
Glycosidic Bond	N1 - C1'	Data not found
Sugar Puckering	(C1'-C2'-C3'-C4'-O4')	Data not found
Phosphate Linkage	C5' - O5' - P	Data not found
Uracil Ring Bonds	N1 - C2	Data not found
C2 - O2	Data not found	Data not found
C2 - N3	Data not found	
N3 - C4	Data not found	
C4 - O4	Data not found	
C4 - C5	Data not found	
C5 - C6	Data not found	
C6 - N1	Data not found	
Deoxyribose Bonds	C1' - C2'	Data not found
C2' - C3'	Data not found	
C3' - C4'	Data not found	
C4' - O4'	Data not found	
O4' - C1'	Data not found	
C4' - C5'	Data not found	

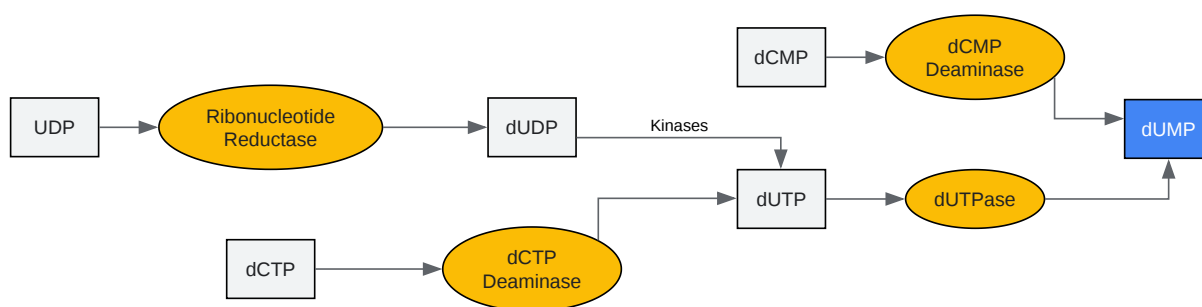
Note: Despite an extensive search of publicly available crystallographic databases (Crystallography Open Database, Cambridge Structural Database), a Crystallographic Information File (CIF) for free, unbound deoxyuridine monophosphate could not be located. The table remains populated with placeholders as this quantitative data is essential for a complete structural analysis based on experimental evidence.

Metabolic Pathways Involving dUMP

Deoxyuridine monophosphate is a key intermediate in two critical metabolic pathways: its own biosynthesis and its subsequent conversion to dTMP.

Biosynthesis of dUMP

dUMP can be synthesized through several pathways, with the primary route involving the deamination of deoxycytidine monophosphate (dCMP). The diagram below illustrates the main biosynthetic routes leading to dUMP.

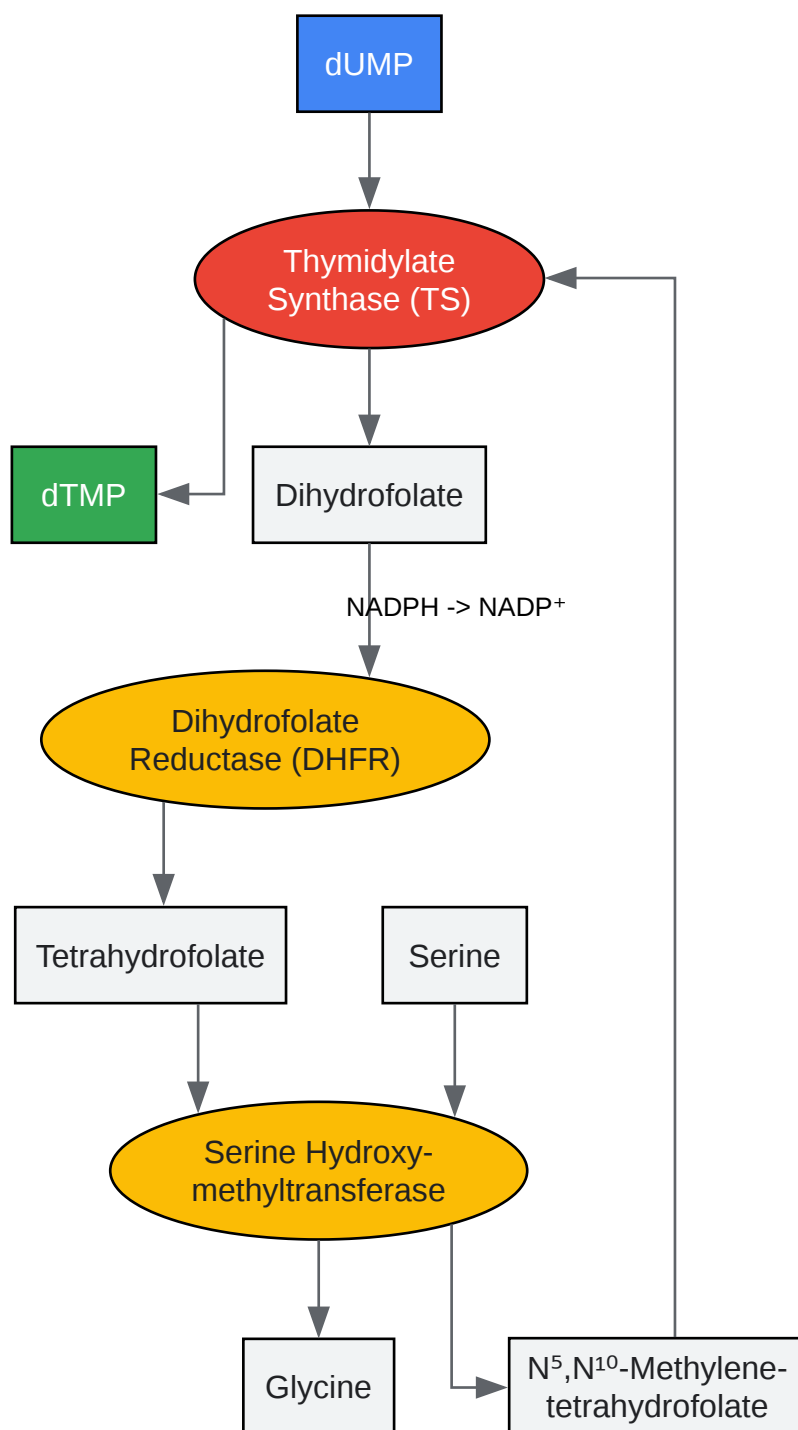


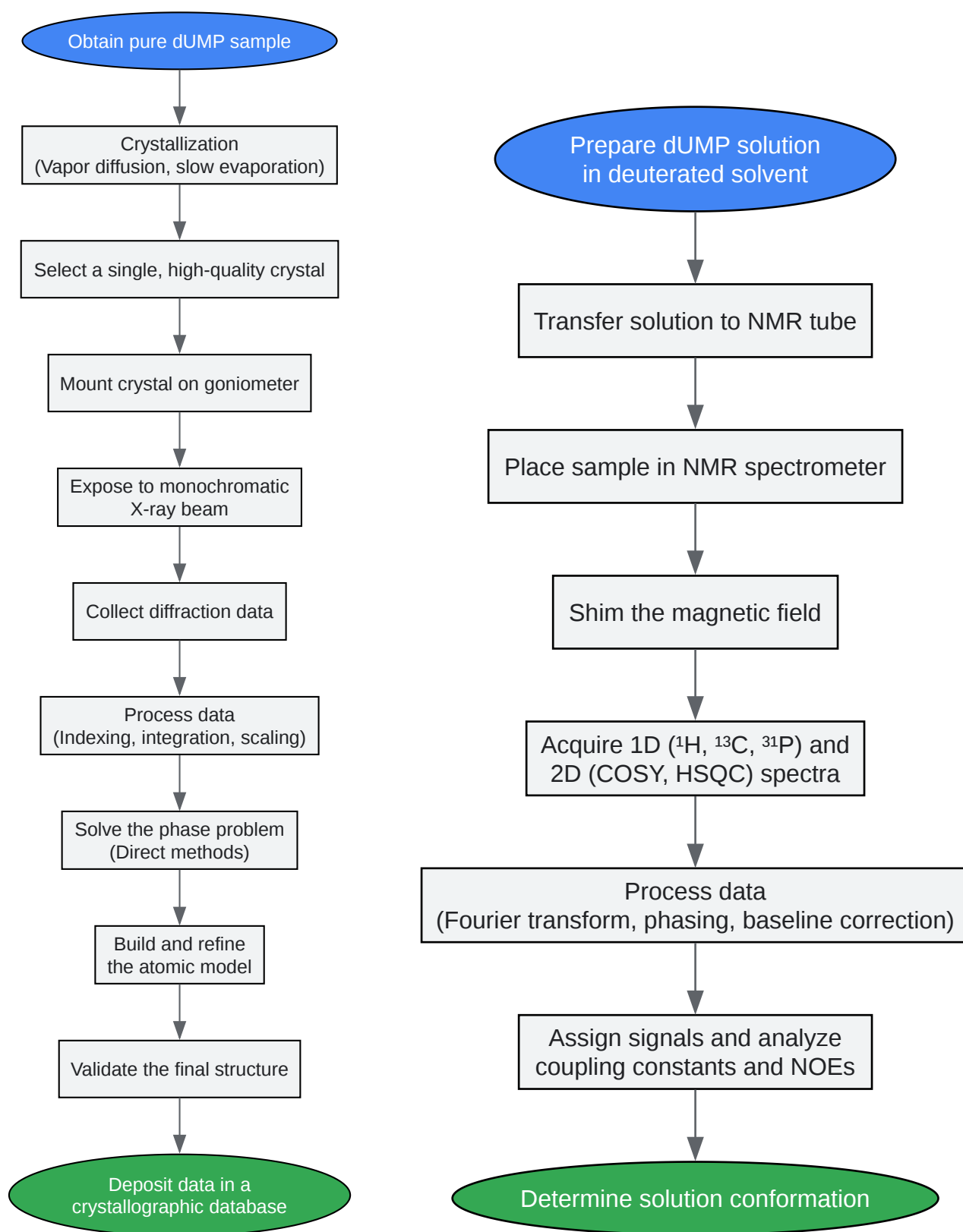
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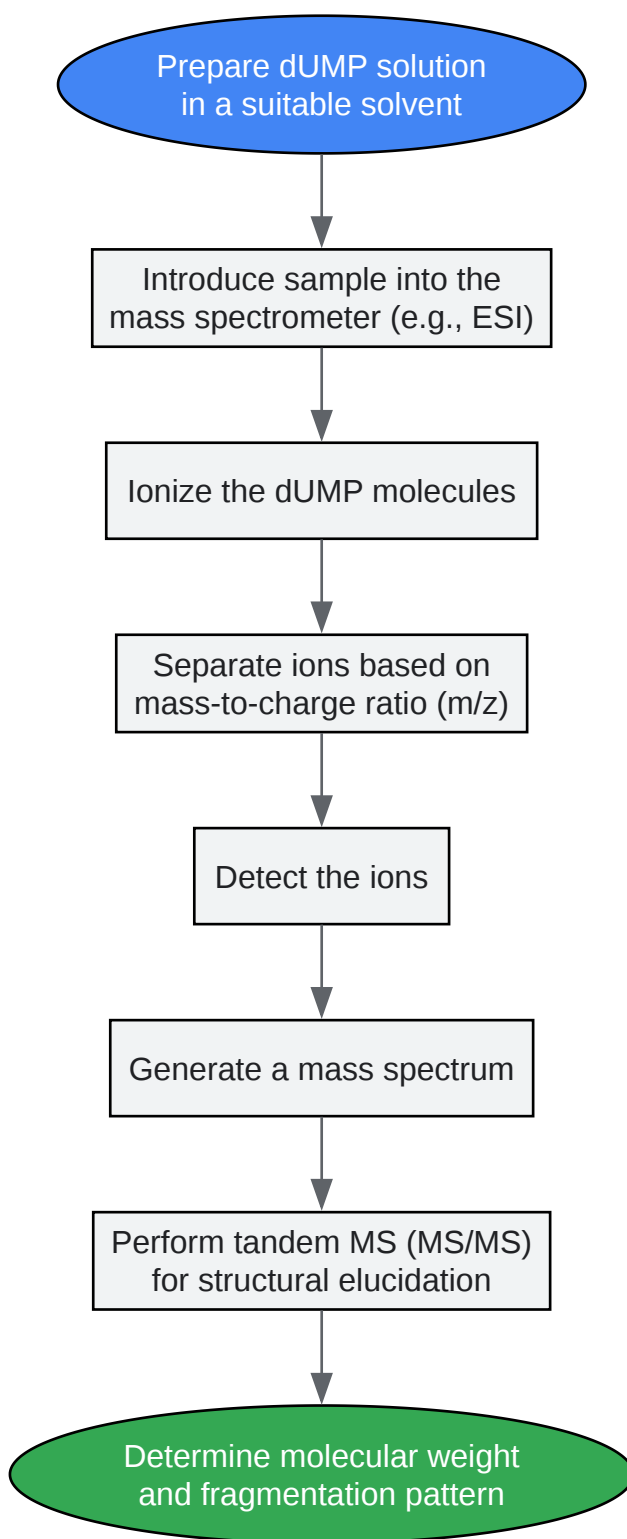
Caption: Biosynthesis pathways of deoxyuridine monophosphate (dUMP).

Thymidylate Synthase Cycle

The conversion of dUMP to dTMP is catalyzed by thymidylate synthase (TS) in a reaction that requires N^5,N^{10} -methylenetetrahydrofolate as a methyl donor. This cycle is fundamental for DNA synthesis.







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